

Sourcing Certified Reference Materials for Demeton-S-methyl sulfone: A Comparative Guide

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Compound of Interest

Compound Name: *Demeton-S-methyl sulfone*

Cat. No.: *B133068*

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For researchers, scientists, and professionals in drug development requiring high-purity certified reference materials (CRMs) of **Demeton-S-methyl sulfone**, selecting the right supplier is crucial for ensuring the accuracy and reliability of analytical data. This guide provides a comparative overview of leading suppliers, their quality certifications, and relevant experimental protocols for the analysis of this organophosphate pesticide metabolite.

Comparison of Certified Reference Material Suppliers

Several reputable suppliers offer **Demeton-S-methyl sulfone** CRMs. The primary distinguishing factors among them are their accreditation status and the specific details provided on their certificates of analysis (CoA). While individual CoA's are typically available upon purchase, the information below summarizes the key quality indicators for prominent vendors.

Supplier	Brand	Key Quality Indicators & Accreditations	Anticipated Certificate of Analysis Details
Sigma-Aldrich	TraceCERT®	ISO 17034, ISO/IEC 17025[1][2]	Certified purity (often by qNMR), uncertainty value, traceability to a national metrology institute (NMI), expiry date, storage conditions, and safety information.[3]
LGC Standards	Dr. Ehrenstorfer	ISO 17034, ISO/IEC 17025[4][5][6]	Certified purity, expanded uncertainty, method of characterization, homogeneity and stability data, and traceability information.[7][8]
HPC Standards	-	ISO 17034, ISO 9001[9][10][11]	High-purity reference materials with detailed CoA, including purity assessment and characterization data. [12][13]

Experimental Protocols for Demeton-S-methyl sulfone Analysis

Accurate quantification of **Demeton-S-methyl sulfone** in various matrices is commonly achieved using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The following is a representative experimental protocol based on established methods.

Sample Preparation: QuEChERS Extraction

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food and agricultural matrices.

1. Sample Homogenization:

- Homogenize a representative sample of the matrix (e.g., fruit, vegetable, or soil).

2. Extraction:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Fortify with an appropriate internal standard.
- Add QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Vortex vigorously for 1 minute to ensure thorough mixing.
- Centrifuge at ≥ 3000 rpm for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take an aliquot of the supernatant (acetonitrile layer).
- Transfer it to a d-SPE tube containing a sorbent mixture (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and MgSO_4 to remove excess water).
- Vortex for 30 seconds.
- Centrifuge at a high speed (e.g., 10,000 rpm) for 2 minutes.

4. Final Extract:

- The resulting supernatant is the final extract for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Parameters:

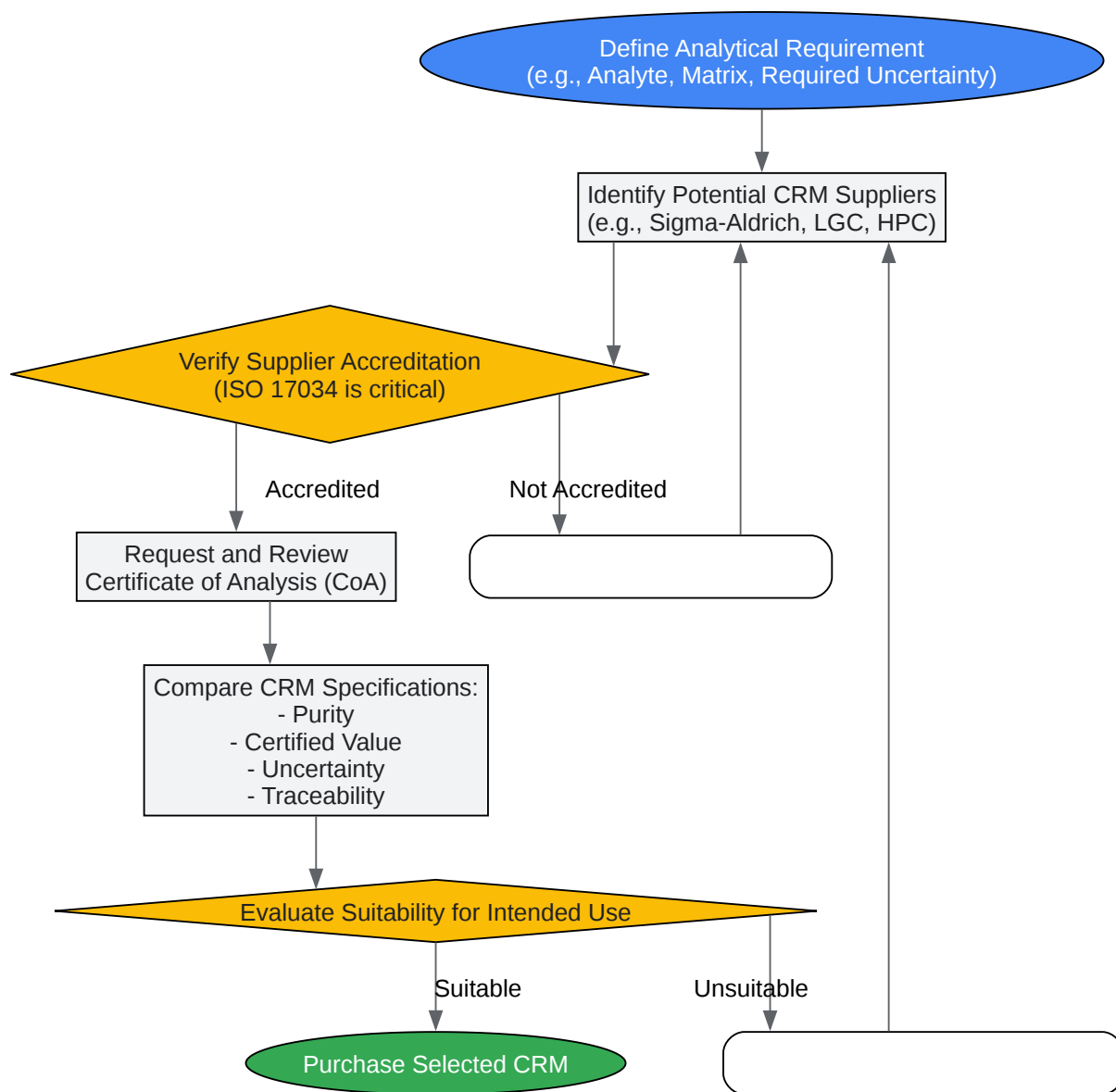
- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of water with a small percentage of formic acid or ammonium formate and acetonitrile or methanol.
- Flow Rate: 0.2 - 0.5 mL/min.
- Injection Volume: 5 - 20 µL.

Tandem Mass Spectrometry (MS/MS) Parameters:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- Precursor and Product Ions: Specific precursor-to-product ion transitions for **Demeton-S-methyl sulfone** must be determined and optimized for the specific instrument.

Logical Workflow for CRM Selection

The selection of a suitable CRM is a critical step in the analytical workflow. The following diagram illustrates a logical process for choosing the most appropriate reference material for your research needs.



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Caption: Workflow for selecting a certified reference material.

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